

# Navigating the Safety Landscape of 3-Methylbenzoyl Fluoride: A Technical Guide

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## Compound of Interest

Compound Name: 3-methylbenzoyl Fluoride

Cat. No.: B15395457

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **3-methylbenzoyl fluoride** was not readily available through public sources at the time of this guide's compilation. The following information is a comprehensive technical summary based on the safety data of structurally similar compounds, including benzoyl fluoride, 3-(trifluoromethyl)benzoyl fluoride, and various isomers of methylbenzoyl chloride. This guide should be used for informational purposes and as a preliminary risk assessment tool. It is imperative to obtain the specific SDS from the supplier before any handling or use of **3-methylbenzoyl fluoride** and to conduct a thorough risk assessment for any specific experimental protocol.

## Hazard Identification and Classification

Acyl fluorides, such as **3-methylbenzoyl fluoride**, are generally classified as corrosive and reactive compounds. Based on data from analogous substances, it is anticipated that **3-methylbenzoyl fluoride** would be classified as follows:

- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns and eye damage.
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.
- Corrosive to Metals: May be corrosive to metals.
- Flammability: Combustible liquid.

## Hazard Statement Summary:

Hazard Class	GHS Hazard Statement
Skin Corrosion	H314: Causes severe skin burns and eye damage.
Eye Damage	H318: Causes serious eye damage.
Corrosive to Metals	H290: May be corrosive to metals.

## Physical and Chemical Properties

Quantitative data for **3-methylbenzoyl fluoride** is not available. The table below presents data for closely related compounds to provide an estimation of its properties.

Property	Benzoyl Fluoride[1] [2]	3-Methylbenzoyl Chloride[3]	4-Fluoro-3- methylbenzoyl chloride[4]
Molecular Formula	C7H5FO	C8H7ClO	C8H6ClFO
Molecular Weight	124.11 g/mol	154.59 g/mol	172.58 g/mol
Appearance	Colorless liquid	-	Colorless to light yellow liquid
Boiling Point	160 °C	86 °C / 5 mmHg	129-133 °C / 17 mmHg
Density	1.14 g/cm <sup>3</sup>	1.173 g/mL at 25 °C	1.215 g/mL at 25 °C
Flash Point	-	-	98 °C (closed cup)

## Toxicological Information

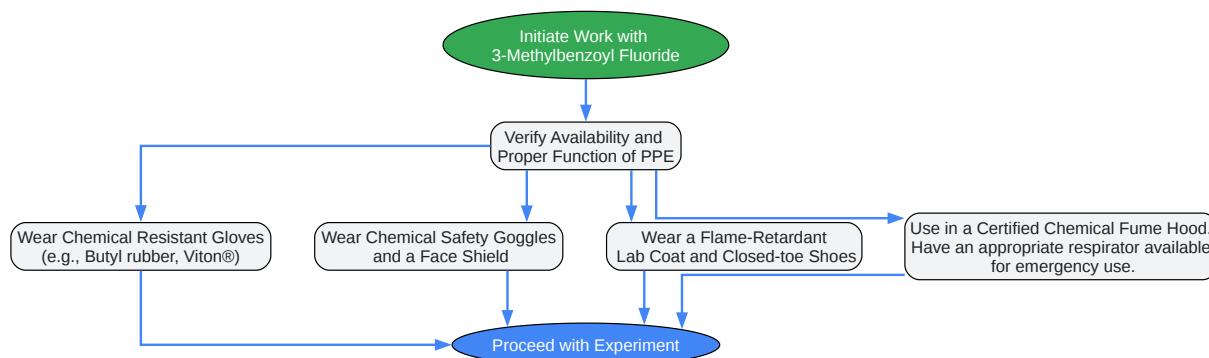
Specific toxicological data for **3-methylbenzoyl fluoride** is not available. The primary toxicological concerns for acyl halides are their corrosive effects on skin, eyes, and the respiratory tract. Inhalation may cause severe respiratory irritation and delayed pulmonary edema.

# Experimental Protocols: Safe Handling and Emergency Procedures

Given the anticipated hazards, stringent safety protocols must be implemented when working with **3-methylbenzoyl fluoride**. The following are general procedural guidelines derived from information on analogous compounds.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential.

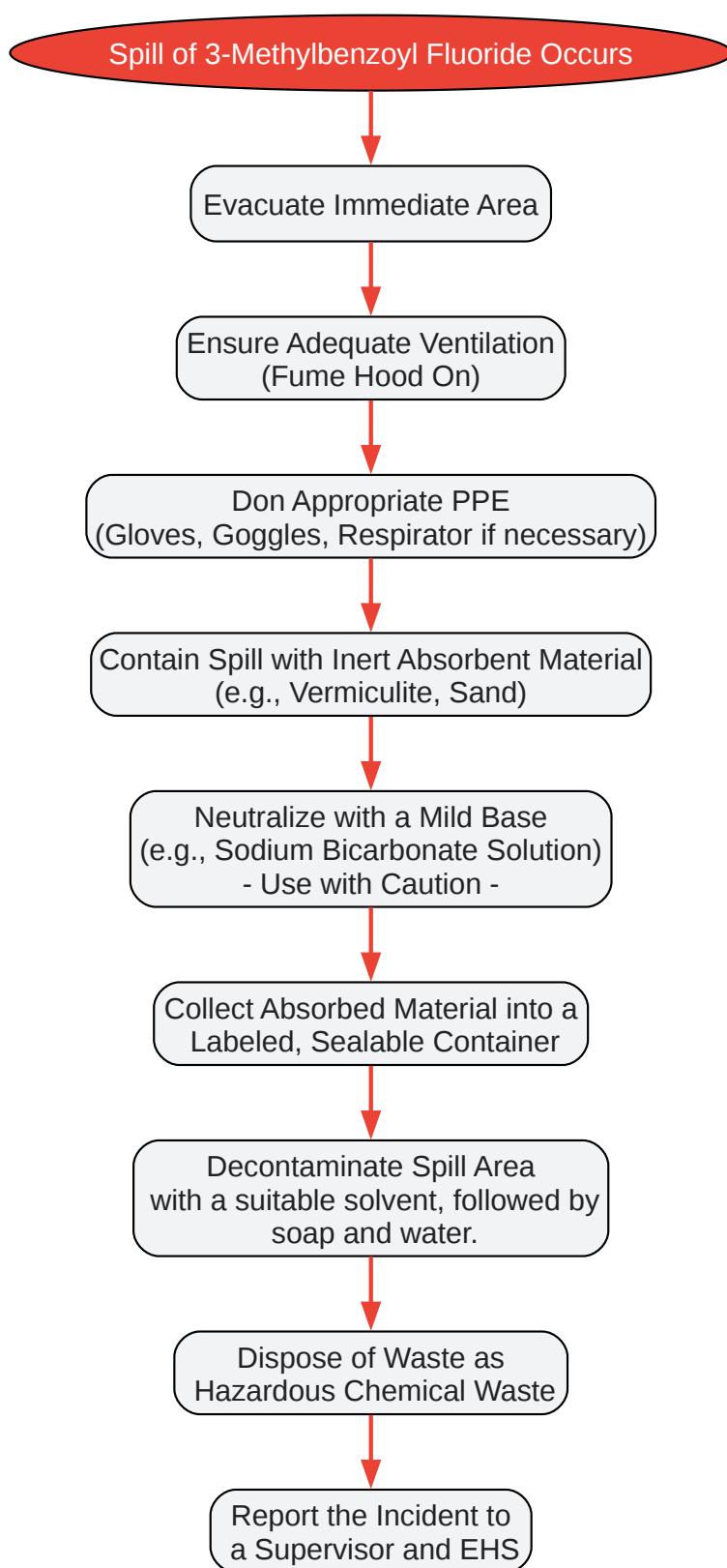


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Caption: Personal Protective Equipment (PPE) Workflow.

## Spill Response Protocol

In the event of a spill, a clear and immediate response is crucial to mitigate exposure and environmental contamination.



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Caption: Spill Response Workflow.

## First-Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention immediately.
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

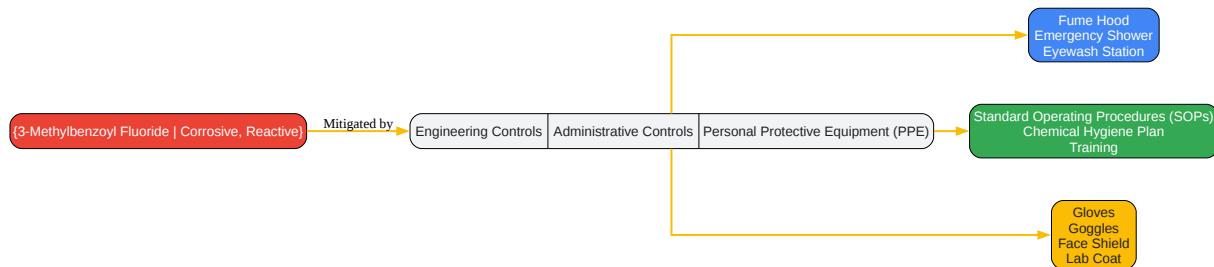
## Storage and Handling

Proper storage and handling are essential to maintain the stability of the compound and prevent accidents.

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep containers tightly closed. Store in a corrosion-resistant container.
- Handling: Use only in a chemical fume hood. Avoid breathing vapor or mist. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.

# Logical Relationships: Hazard Mitigation

A logical approach to hazard mitigation involves a hierarchy of controls.



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Caption: Hazard Mitigation Hierarchy.

## Conclusion

While a specific Safety Data Sheet for **3-methylbenzoyl fluoride** is not readily available, a review of analogous compounds highlights its potential as a corrosive and reactive substance. All handling should be conducted by trained personnel in a controlled laboratory setting, utilizing appropriate engineering controls, administrative procedures, and personal protective equipment. Researchers, scientists, and drug development professionals must exercise caution and adhere to the highest safety standards when working with this and other related acyl halides. Always consult the supplier-provided SDS before use.

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## References

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